

Spectroscopic Profile of Massarilactone H: A Technical Guide

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Compound of Interest

Compound Name: Massarilactone H

Cat. No.: B1263786

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data for **Massarilactone H**, a polyketide natural product. The information presented herein is essential for the identification, characterization, and further investigation of this compound for potential therapeutic applications. **Massarilactone H** has been isolated from the marine-derived fungus *Phoma herbarum* and the grapevine trunk disease-associated fungus *Kalmusia variispora*.^[1]

High-Resolution Mass Spectrometry (HRMS) Data

High-resolution electrospray ionization mass spectrometry (HRESIMS) provides the accurate mass of the molecule, which is crucial for determining its elemental composition.

| Ion | Calculated m/z | Found m/z |
|--------------------|--------------------------------------|--------------------------------------|
| [M+H] ⁺ | Data not available in search results | Data not available in search results |

Nuclear Magnetic Resonance (NMR) Spectroscopic Data

The following tables summarize the ¹H and ¹³C NMR spectroscopic data for **Massarilactone H**, which are fundamental for its structural elucidation.

¹H NMR Spectroscopic Data

| Position | Chemical Shift (δ) in ppm |
|--------------------------------------|--------------------------------------|
| Data not available in search results | Data not available in search results |

¹³C NMR Spectroscopic Data

| Position | Chemical Shift (δ) in ppm |
|--------------------------------------|--------------------------------------|
| Data not available in search results | Data not available in search results |

Experimental Protocols

The following sections detail the generalized experimental methodologies for the acquisition of the spectroscopic data presented above.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectra are typically recorded on a high-field spectrometer. The sample is dissolved in a deuterated solvent, and the chemical shifts are referenced to the residual solvent signal.

Instrumentation:

- NMR Spectrometer (e.g., Bruker Avance)
- Cryoprobe

Sample Preparation:

- A pure sample of **Massarilactone H** is dissolved in a suitable deuterated solvent (e.g., CDCl₃, CD₃OD, or acetone-d₆).
- The solution is transferred to a 5 mm NMR tube.

Data Acquisition:

- ¹H and ¹³C NMR spectra are acquired at a specific frequency (e.g., 500 MHz for ¹H and 125 MHz for ¹³C).

- Standard pulse sequences are used for 1D experiments.
- Two-dimensional NMR experiments, such as COSY, HSQC, and HMBC, are often performed to aid in the complete structural assignment.

High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS)

HRESIMS is employed to determine the exact mass of the parent ion, which allows for the calculation of the molecular formula.

Instrumentation:

- High-Resolution Mass Spectrometer (e.g., Q-TOF or Orbitrap)
- Electrospray Ionization (ESI) source

Sample Preparation:

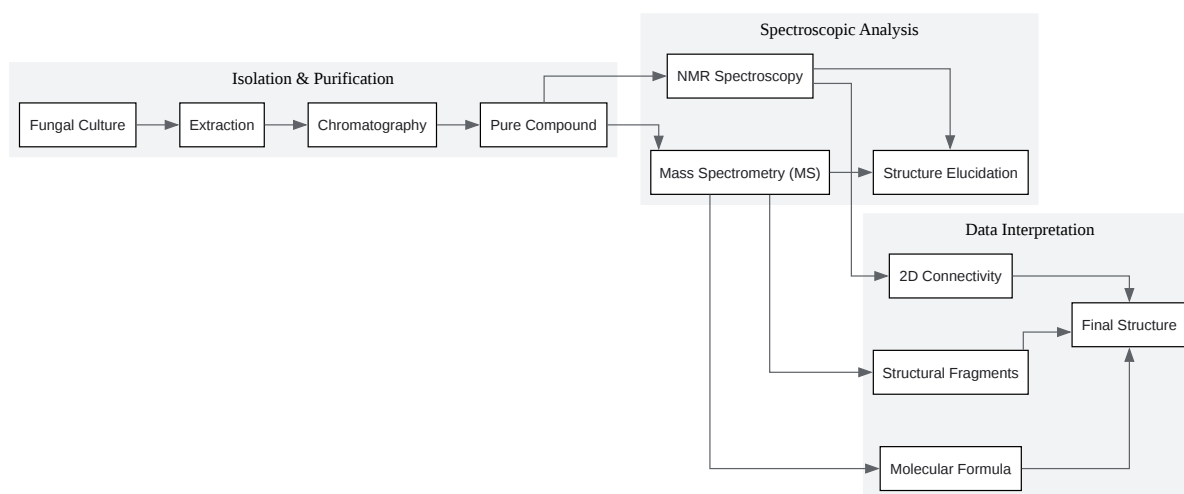
- A dilute solution of the purified compound is prepared in a suitable solvent (e.g., methanol or acetonitrile).

Data Acquisition:

- The sample solution is infused into the ESI source.
- The mass spectrometer is operated in positive or negative ion mode.
- The data is acquired over a specific mass range to detect the molecular ion peak.

Workflow for Spectroscopic Analysis of Natural Products

The following diagram illustrates the general workflow for the isolation and spectroscopic characterization of a natural product like **Massarilactone H**.



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Caption: General workflow for natural product spectroscopic analysis.

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References

- 1. researchgate.net [researchgate.net]

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